

A Technical Guide to Dimethyl 1,5-naphthalenedisulfonate for Research and Development

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Compound of Interest

Compound Name:	<i>Dimethyl 1,5-naphthalenedisulfonate</i>
Cat. No.:	B1361604

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An In-depth Guide for Researchers, Scientists, and Drug Development Professionals on the Commercial Sourcing, Analysis, and Application of **Dimethyl 1,5-naphthalenedisulfonate**.

This technical document provides a comprehensive overview of **Dimethyl 1,5-naphthalenedisulfonate** (CAS No. 20779-13-9), a key chemical intermediate. It is intended to guide researchers and drug development professionals in sourcing, qualifying, and utilizing this compound. This guide includes a list of commercial suppliers, detailed technical specifications, and generalized protocols for quality control.

Commercial Sourcing and Supplier Information

Dimethyl 1,5-naphthalenedisulfonate is available from several specialized chemical suppliers. When selecting a supplier, researchers should consider factors such as purity, available quantities, lead times, and the availability of comprehensive technical documentation like Certificates of Analysis (CoA) and Safety Data Sheets (SDS).

The following table summarizes key information for several commercial suppliers. It is important to note that stock levels and availability are subject to change, and direct inquiry with the suppliers is recommended.

Supplier	Product Number	Purity Specification	Available Quantities
TCI America	N0439	>98.0% (GC)	25g, 500g
Combi-Blocks	QE-0670	98%	Inquire
Sunway Pharm Ltd	CB63414	97%	1g, 5g, 25g
CP Lab Safety	-	min 98%	1 gram

Technical Data and Chemical Properties

Dimethyl 1,5-naphthalenedisulfonate is a stable diester of 1,5-naphthalenedisulfonic acid. Its chemical properties make it a useful building block in organic synthesis. A summary of its key chemical and physical properties is provided below.

Property	Value	Source
CAS Number	20779-13-9	TCI, Combi-Blocks
Molecular Formula	C ₁₂ H ₁₂ O ₆ S ₂	TCI, Sunway Pharm Ltd
Molecular Weight	316.34 g/mol	TCI, Sunway Pharm Ltd
IUPAC Name	dimethyl naphthalene-1,5-disulfonate	Combi-Blocks
Appearance	White to Almost white powder to crystal	TCI
Purity	Typically >97%	TCI, Sunway Pharm Ltd
Synonyms	1,5-Naphthalenedisulfonic acid dimethyl ester	TCI

Experimental Protocols and Methodologies

While specific, detailed synthetic protocols for **Dimethyl 1,5-naphthalenedisulfonate** are not readily available in open literature, this section outlines a general experimental workflow for quality control and analysis based on common laboratory practices for similar compounds.

3.1 Quality Control and Purity Assessment by High-Performance Liquid Chromatography (HPLC)

A common method for assessing the purity of aromatic sulfonated compounds is reverse-phase HPLC. The following is a generalized protocol that can be adapted for **Dimethyl 1,5-naphthalenedisulfonate**.

Objective: To determine the purity of a commercial sample of **Dimethyl 1,5-naphthalenedisulfonate** and to identify the presence of any impurities.

Materials:

- **Dimethyl 1,5-naphthalenedisulfonate** sample
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Volumetric flasks
- Syringe filters (0.22 µm)

Equipment:

- High-Performance Liquid Chromatography (HPLC) system with a UV detector
- C18 reverse-phase column (e.g., 4.6 mm x 150 mm, 5 µm particle size)
- Analytical balance

Procedure:

- **Standard Preparation:** Accurately weigh approximately 10 mg of the **Dimethyl 1,5-naphthalenedisulfonate** standard and dissolve it in a 1:1 mixture of acetonitrile and water in a 10 mL volumetric flask. Dilute to the mark with the same solvent mixture.
- **Sample Preparation:** Prepare the sample to be analyzed in the same manner as the standard.

- Chromatographic Conditions:
 - Mobile Phase: A gradient of acetonitrile and water. A typical starting point could be 75:25 Acetonitrile:Water.
 - Flow Rate: 1.0 mL/min
 - Column Temperature: 25 °C
 - Detection Wavelength: 210 nm
 - Injection Volume: 10 µL
- Analysis: Inject the standard and sample solutions into the HPLC system. Record the chromatograms.
- Data Interpretation: Calculate the purity of the sample by comparing the peak area of the main component in the sample chromatogram to the total area of all peaks.

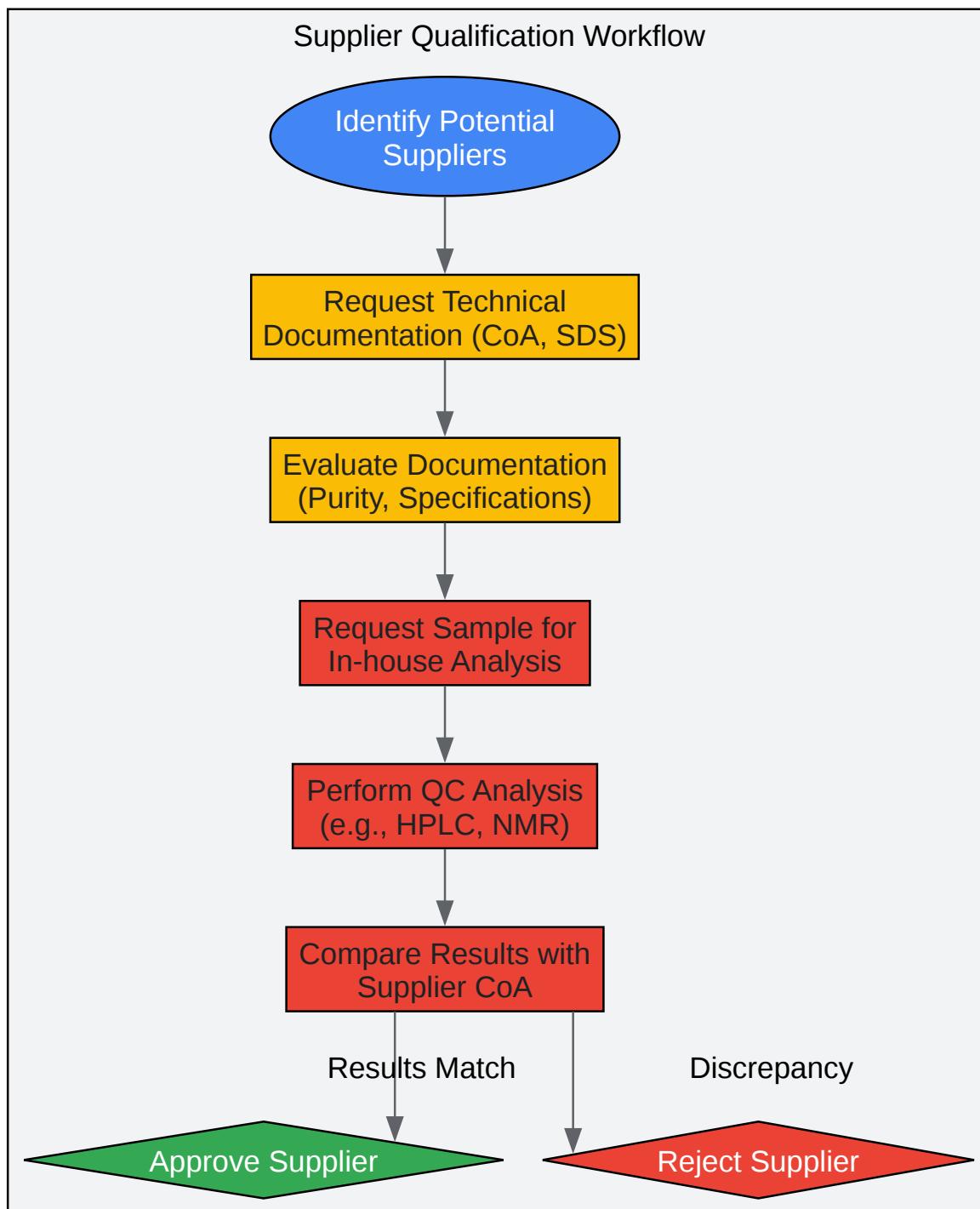
Applications in Research and Industry

Dimethyl 1,5-naphthalenedisulfonate primarily serves as an intermediate in organic synthesis. Its potential applications include:

- Dye Synthesis: It can be used as a precursor in the manufacturing of azo dyes and other colorants.[\[1\]](#)[\[2\]](#)
- Fluorescent Brighteners: The naphthalene core makes it a candidate for the synthesis of fluorescent whitening agents.[\[1\]](#)
- Esterification Catalyst: It has been noted for its use as a catalyst in esterification reactions.[\[1\]](#)
- Analytical Reagent: Due to its high purity, it is also utilized as an analytical reagent in laboratory settings.[\[3\]](#)

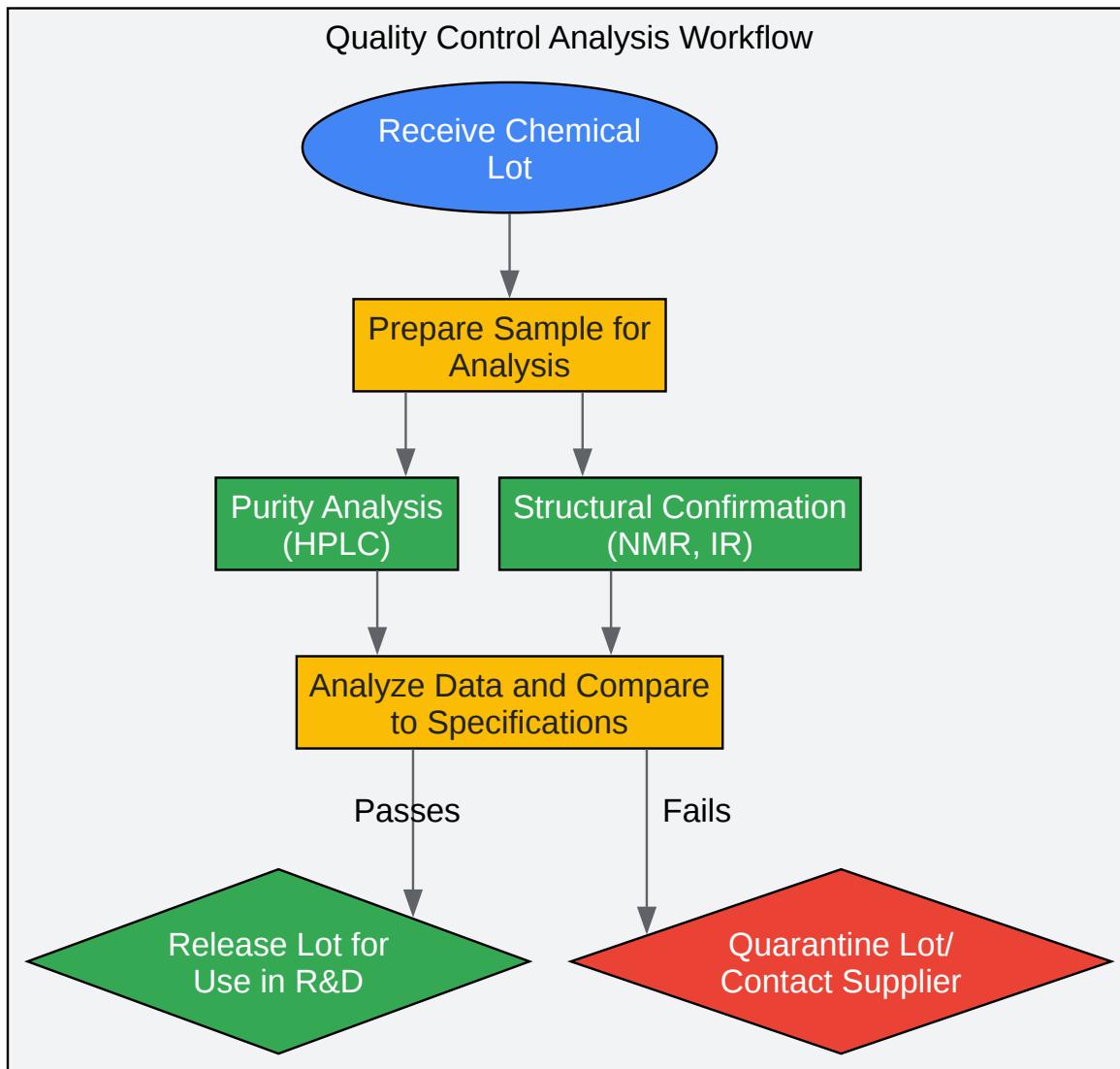
Visualizations

The following diagrams illustrate key workflows relevant to the procurement and use of **Dimethyl 1,5-naphthalenedisulfonate** in a research and development setting.



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Caption: A workflow for qualifying commercial suppliers of chemical reagents.



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Caption: A typical workflow for the quality control analysis of incoming chemical lots.

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